

Pyrocatechol Monoglucoside: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Pyrocatechol monoglucoside*

Cat. No.: *B15587352*

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An In-depth Exploration of the History, Synthesis, and Biological Activities of a Promising Phenolic Glycoside

Introduction

Pyrocatechol monoglucoside, a phenolic glycoside, has garnered interest in the scientific community for its potential applications in pharmacology and as a synthetic precursor. This technical guide provides a comprehensive literature review of its history, chemical properties, synthesis, and known biological activities. The information is intended for researchers, scientists, and drug development professionals. **Pyrocatechol monoglucoside** is naturally found in plants such as *Dioscorea nipponica* Makino and *Itoa orientalis*.^[1] While research on this specific compound is still emerging, its aglycone, pyrocatechol, has been more extensively studied, providing a basis for understanding its potential biological effects.

Chemical Properties

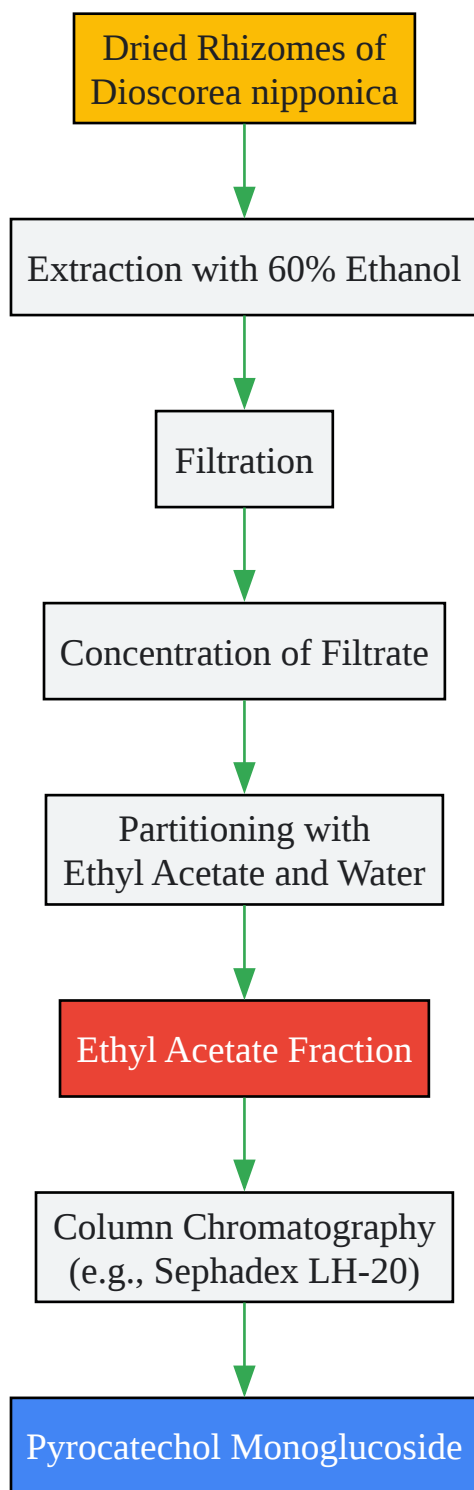
Pyrocatechol monoglucoside, with the chemical formula $C_{12}H_{16}O_7$ and a molecular weight of 272.25 g/mol, is a white, solid compound.^[1] It is a glycoside formed from pyrocatechol (1,2-dihydroxybenzene) and a glucose molecule. The structural details are provided in the table below.

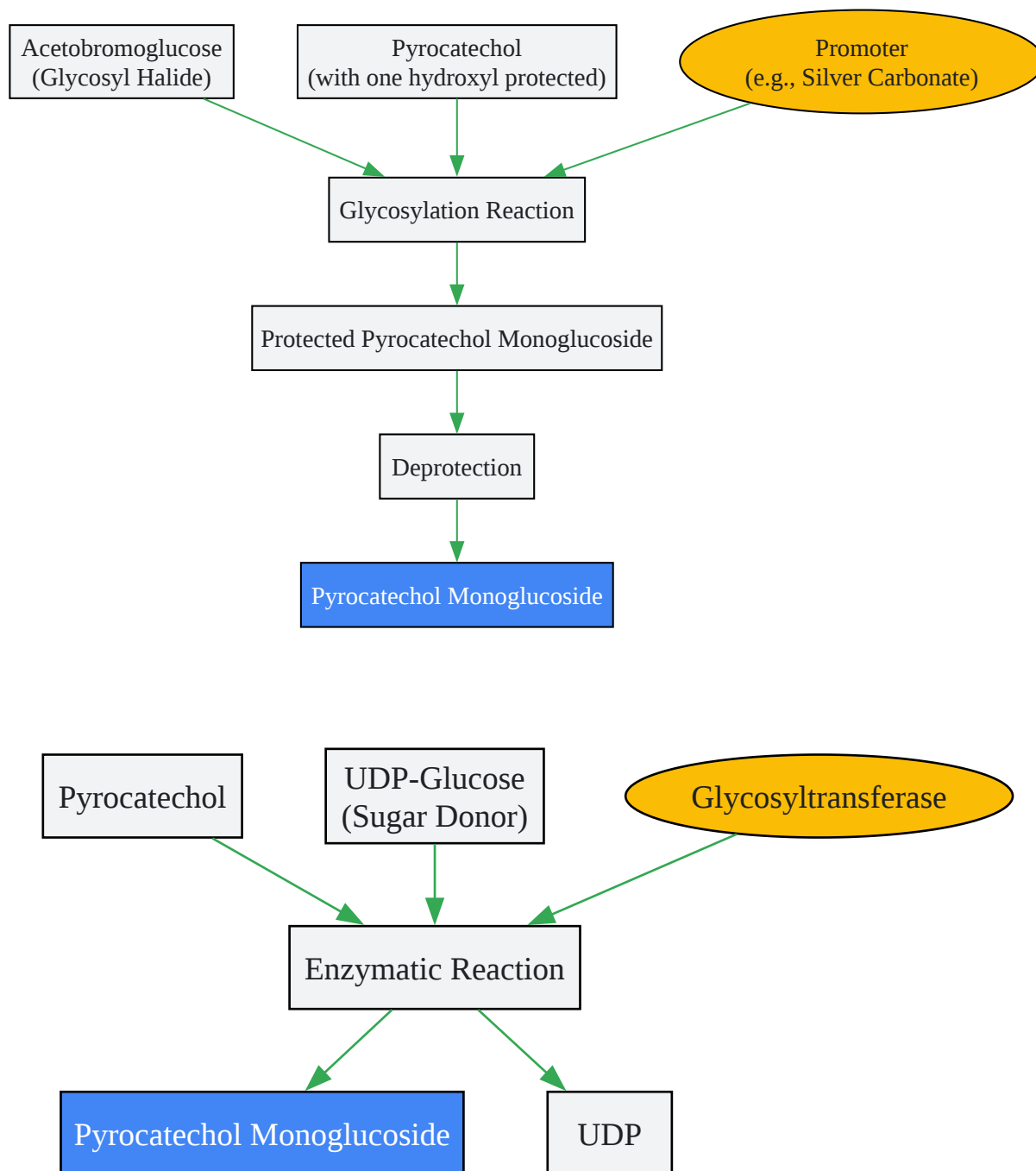
Property	Value
Chemical Formula	C ₁₂ H ₁₆ O ₇
Molecular Weight	272.25 g/mol
CAS Number	2400-71-7
Appearance	White Solid
Synonyms	Pyrocatechol-1-O-beta-D-glucopyranoside

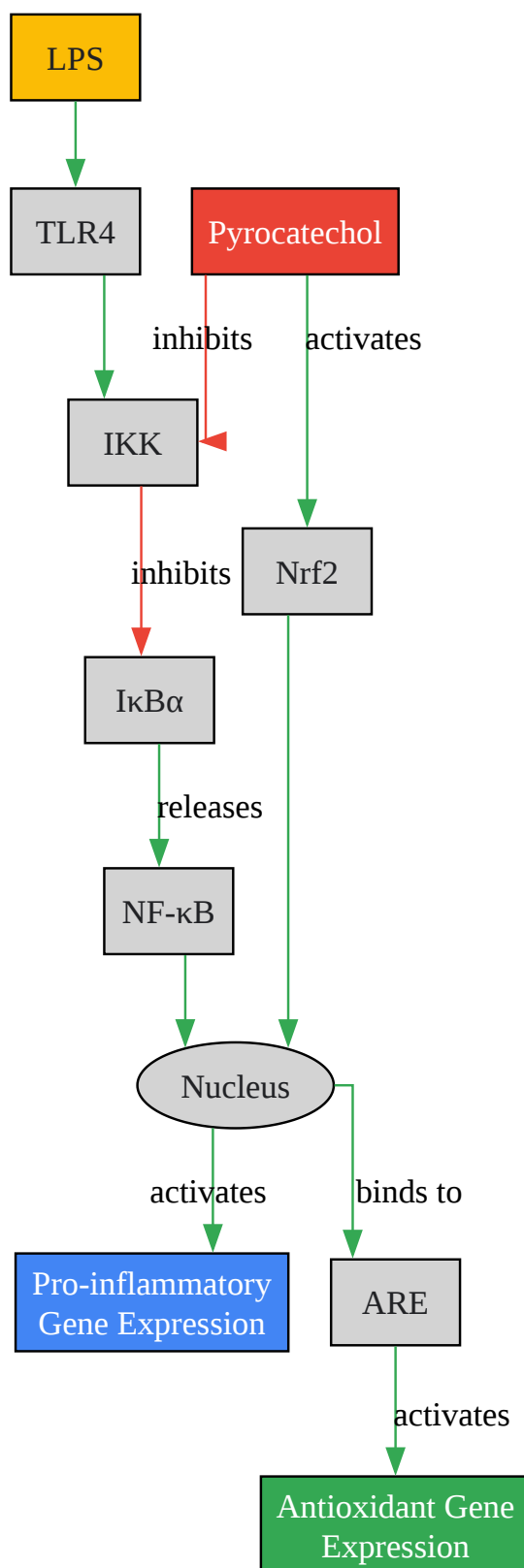
History and Isolation

The history of the initial isolation and characterization of **pyrocatechol monoglucoside** is not extensively documented in readily available literature. However, its presence has been identified in the rhizomes of *Dioscorea nipponica* Makino, a plant used in traditional medicine, and in *Itoa orientalis*. The isolation of compounds from *Dioscorea nipponica* typically involves a multi-step extraction and chromatographic process.

A general workflow for the isolation of phenolic compounds from *Dioscorea nipponica* is depicted in the following diagram:







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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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